

# 3-Methoxycatechol safety and handling precautions

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## Compound of Interest

Compound Name: 3-Methoxycatechol

Cat. No.: B1210430

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An In-depth Technical Guide to the Safety and Handling of **3-Methoxycatechol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-methoxycatechol** (CAS No. 934-00-9), also known as pyrogallol monomethyl ether.<sup>[1][2][3]</sup> It is intended for laboratory personnel and professionals in drug development who may handle this chemical.

## Hazard Identification and Classification

**3-Methoxycatechol** is classified as a hazardous chemical.<sup>[1]</sup> It is crucial to understand its potential dangers before handling.

GHS Classification:

- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.<sup>[1][3]</sup>
- Serious Eye Damage/Eye Irritation: Category 2A/2 - Causes serious eye irritation.<sup>[1][3]</sup>
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.<sup>[1][3]</sup>
- Acute Toxicity (Oral, Dermal, Inhalation): Some safety data sheets also classify it as harmful if swallowed, in contact with skin, or if inhaled.

Signal Word: Warning[1][3]

Hazard Statements:

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[3][4]
- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **3-methoxycatechol** is essential for safe handling and storage.

| Property          | Value  |
|-------------------|--|
| Appearance        | Light brown solid[1]   |
| Odor              | Odorless[1]  |
| Molecular Formula | C7H8O3[2]  |
| Molecular Weight  | 140.1 g/mol  |
| Melting Point     | 39 - 43 °C / 102.2 - 109.4 °F[1]   |
| Boiling Point     | 146 - 147 °C / 294.8 - 296.6 °F @ 15 mmHg[1]                                   |
| Flash Point       | > 110 °C / > 230 °F[1]   |
| Solubility        | Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Ethanol.[5] |

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

#### Handling:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a laboratory coat, and safety glasses with side-shields or goggles.[2][6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2]
- Avoid Inhalation: Avoid breathing dust, fumes, or vapors.[2][3]

#### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[1]
- Conditions: Some sources recommend refrigeration and storage under an inert gas.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

| Control Parameter        | Recommendation  |
|--------------------------|---|
| Engineering Controls     | Work in a well-ventilated area. A chemical fume hood is recommended. Ensure eyewash stations and safety showers are readily accessible. <a href="#">[2]</a> |
| Eye/Face Protection      | Wear safety glasses with side-shields or tightly fitting safety goggles (conforming to EN166 or equivalent). <a href="#">[2]</a>                            |
| Hand Protection          | Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use. <a href="#">[2]</a>   |
| Skin and Body Protection | Wear a laboratory coat or other protective clothing to prevent skin contact. <a href="#">[2]</a>  |
| Respiratory Protection   | If engineering controls are insufficient, use a NIOSH/MSHA-approved respirator. For dust, a dust mask or respirator is recommended.                         |

## First Aid and Emergency Procedures

In the event of exposure or an accident, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Inhalation     | Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[1][2]   |
| Skin Contact   | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[1][2][3]                           |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][2] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. If the person feels unwell, call a POISON CENTER or doctor.[2][6]   |

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[7]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including carbon monoxide and carbon dioxide.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

#### Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[1]

- Containment and Cleaning: Sweep up the solid material and place it into a suitable container for disposal. Avoid generating dust.<sup>[1]</sup>
- Environmental Precautions: Do not let the product enter drains or waterways.<sup>[3]</sup>

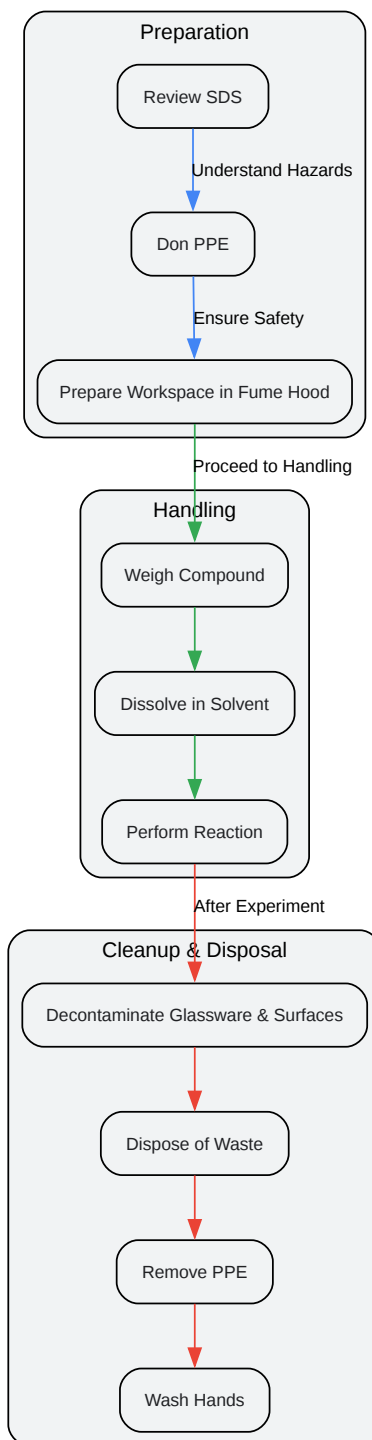
## Toxicological Information

While comprehensive toxicological data is limited, the primary hazards are irritation to the skin, eyes, and respiratory system.<sup>[1][3]</sup> Some studies in animal models have investigated its role in carcinogenesis, but the direct relevance to human health is not fully established.<sup>[5][8]</sup>

## Experimental Protocols and Methodologies

The following represents a generalized experimental workflow for handling **3-methoxycatechol** in a research setting, emphasizing safety.

## General Laboratory Workflow for Handling 3-Methoxycatechol

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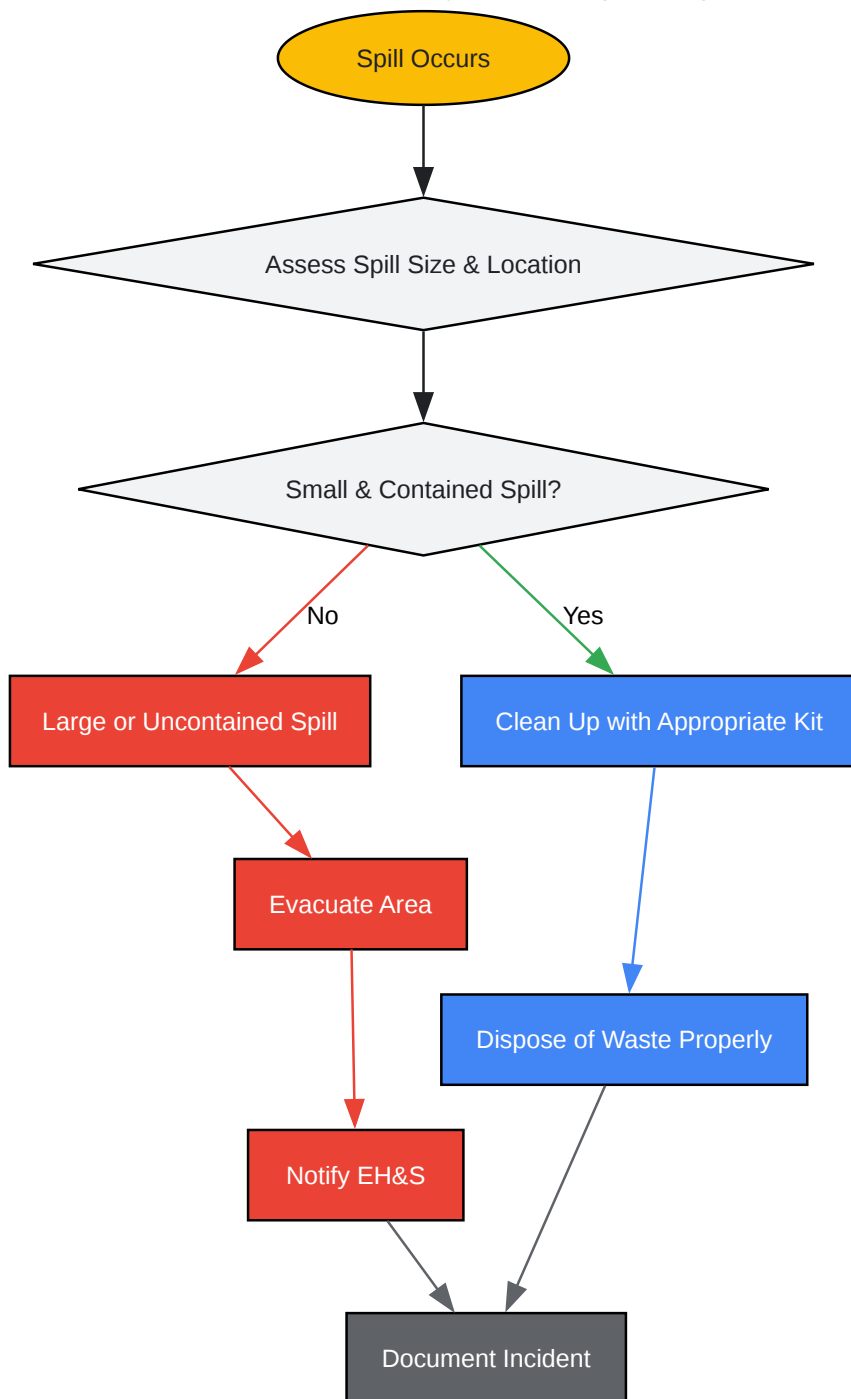
Caption: General Laboratory Workflow

## Emergency Response Decision Making

The following diagram outlines a logical decision-making process for responding to a **3-methoxycatechol** spill.



## Decision Tree for 3-Methoxycatechol Spill Response

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Caption: Spill Response Decision Tree

This guide is intended to provide a thorough overview of the safety and handling precautions for **3-methoxycatechol**. Always refer to the most current Safety Data Sheet (SDS) provided by your supplier for the most detailed and up-to-date information.

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